

Application Notes and Protocols for UNC7145 in Cell Culture

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Compound of Interest

Compound Name: *UNC7145*
Cat. No.: *B15587662*

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Introduction

UNC7145 is a crucial reagent for researchers studying the epigenetic regulator NSD2 (Nuclear Receptor Binding SET Domain Protein 2). It serves as a negative control for UNC6934, a potent and selective chemical probe that targets the PWWP1 domain of NSD2.[1][2][3] Since **UNC7145** is structurally similar to UNC6934 but lacks its inhibitory activity, it is an essential tool for distinguishing the specific effects of NSD2 inhibition from off-target or compound-related effects in cell-based assays.[1] Proper preparation and handling of **UNC7145** are critical for obtaining reliable and reproducible experimental results.

NSD2 is a histone methyltransferase that primarily catalyzes the di-methylation of histone H3 at lysine 36 (H3K36me2), a mark associated with active gene transcription.[4][5] Dysregulation and overexpression of NSD2 are implicated in various cancers, including multiple myeloma, making it a significant target for therapeutic development.[5][6] UNC6934 works by disrupting the interaction between the NSD2-PWWP1 domain and H3K36me2-containing nucleosomes.

[2][7] Therefore, experiments utilizing UNC6934 should include **UNC7145** as a control to ensure that observed phenotypes are due to the specific inhibition of this interaction.

These application notes provide detailed protocols for the solubilization and preparation of **UNC7145** for use in cell culture experiments, along with relevant technical data and pathway information.

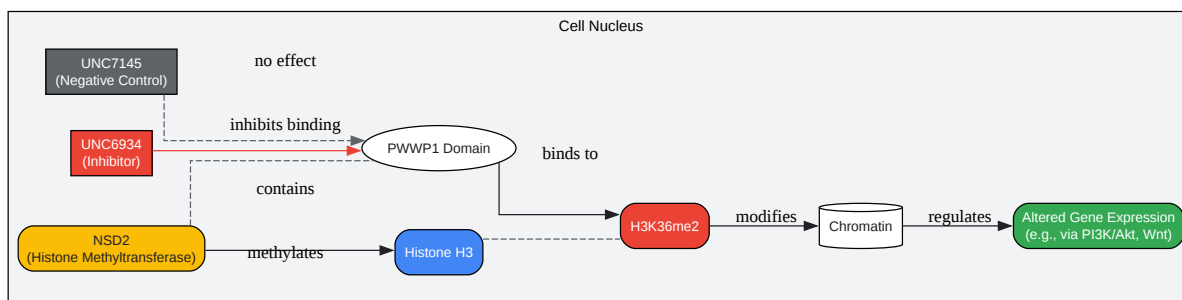
Technical Data and Storage

Quantitative data for **UNC7145** is summarized in the table below for quick reference. Proper storage is critical to maintain the stability and activity of the compound.

Property	Value
CAS Number	2561494-78-6
Molecular Weight	445.48 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Recommended Storage	Short-term (days to weeks): 0-4°C Long-term (months to years): -20°C
Stock Solution Storage	Short-term (days to weeks): 0-4°C Long-term (months): -20°C
Typical Working Range	1-10 µM (as a negative control, used at the same concentration as the active compound, UNC6934)

Signaling Pathway of NSD2

The diagram below illustrates the role of NSD2 in chromatin modification and gene regulation. UNC6934 specifically inhibits the PWWP1 domain of NSD2, preventing it from binding to H3K36me2 and thereby altering gene expression. **UNC7145** is used as a control in experiments investigating this pathway.



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NSD2 signaling and point of inhibition.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **UNC7145** Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **UNC7145**. It is crucial to use anhydrous, high-purity DMSO to ensure complete dissolution and stability of the compound.

Materials:

- **UNC7145** powder
- Dimethyl Sulfoxide (DMSO), anhydrous ($\geq 99.9\%$)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance

- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation: Allow the vial of **UNC7145** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **UNC7145** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.45 mg of **UNC7145** (Molecular Weight = 445.48 g/mol). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (445.48 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.45 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube containing the **UNC7145** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution for 30-60 seconds to ensure the compound is completely dissolved. If necessary, gentle warming (to 37°C) or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile cryogenic vials. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for long-term use.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock solution into complete cell culture medium to achieve the desired final concentration for treating cells. It is critical to maintain a low final DMSO concentration (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.[8]

Materials:

- 10 mM **UNC7145** stock solution in DMSO
- Complete cell culture medium (pre-warmed to 37°C)
- Sterile tubes for dilution (e.g., 1.5 mL or 15 mL conical tubes)

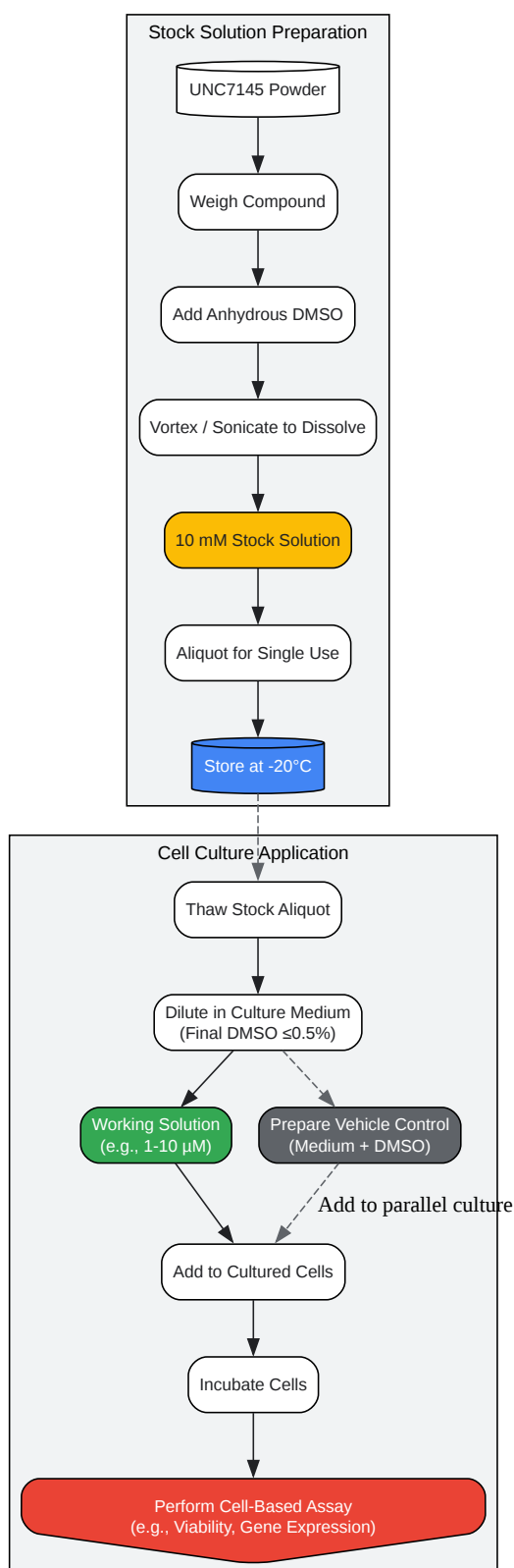
- Pipettes and sterile, filtered pipette tips

Procedure:

- Thaw Stock Solution: Remove one aliquot of the 10 mM **UNC7145** stock solution from the -20°C freezer and thaw it at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid precipitation of the compound, it is good practice to perform an intermediate dilution. For example, to prepare a 10 µM final concentration in 10 mL of medium: a. Prepare a 1000X stock (10 mM) as described in Protocol 1. b. Add 10 µL of the 10 mM stock solution to 9.99 mL of pre-warmed complete culture medium.
- Final Dilution: Pipette the diluted **UNC7145** solution directly into your cell culture vessel (e.g., flask, multi-well plate) containing cells and medium. Mix gently by swirling the plate or flask.
- Vehicle Control: It is essential to include a vehicle control in your experiment. This control should contain the same final concentration of DMSO as the **UNC7145**-treated samples. To prepare this, add the same volume of pure DMSO (without the compound) to an equivalent volume of culture medium. For the example above, add 10 µL of DMSO to 9.99 mL of medium.
- Incubation: Return the cells to the incubator and proceed with your experimental timeline.

Experimental Workflow Diagram

The following diagram outlines the complete workflow from compound preparation to its application in a cell-based assay.



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Workflow for **UNC7145** from powder to cell assay.

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